

# 4-Bromophthalic Acid: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: 4-Bromophthalic acid

Cat. No.: B181821

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals on the Material Safety of **4-Bromophthalic Acid**

This technical guide provides a comprehensive overview of the material safety data for **4-bromophthalic acid**, tailored for professionals in research and drug development. This document synthesizes critical safety information, outlines standardized experimental protocols for hazard assessment, and presents logical workflows for safe handling and emergency procedures.

## Chemical and Physical Properties

**4-Bromophthalic acid** is a brominated aromatic dicarboxylic acid. A summary of its key chemical and physical properties is presented in Table 1. This data is essential for understanding its behavior in various experimental settings.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrO <sub>4</sub>
Molecular Weight	245.03 g/mol
CAS Number	6968-28-1
Appearance	White to pale cream crystals or powder
Melting Point	161.0-167.0 °C
Synonyms	4-Bromobenzene-1,2-dicarboxylic acid

## Hazard Identification and Classification


**4-Bromophthalic acid** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its potential dangers.

GHS Hazard Classification:

- Skin Irritation: Category 2[1]
- Serious Eye Irritation: Category 2[1]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3[1]

Signal Word: Warning

Hazard Pictogram:

 alt text

A summary of the hazard and precautionary statements is provided in Table 2.

Code	Statement
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H335	May cause respiratory irritation.[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

P501

Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information and Experimental Protocols

While specific quantitative toxicological data such as LD50 values for **4-bromophthalic acid** are not readily available in the public domain, the hazard classifications are determined by standardized experimental protocols. The following sections detail the methodologies that would be employed to assess the key toxicological endpoints.

### Acute Oral Toxicity

The classification "Harmful if swallowed" for the related compound 4-bromophthalic anhydride suggests that **4-bromophthalic acid** may also pose a risk via ingestion.<sup>[2]</sup> The assessment of acute oral toxicity is typically conducted following OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure).

#### Methodology:

- Principle: A stepwise procedure is used where a substance is administered orally to a group of animals at one of the defined dose levels. The absence or presence of mortality or signs of toxicity determines the next step.
- Animal Model: Typically, rats of a single sex (usually females) are used.
- Procedure:
  - Animals are fasted prior to dosing.
  - The test substance is administered in a single dose by gavage.
  - A starting dose is chosen based on available information.
  - Animals are observed for signs of toxicity and mortality for at least 14 days.

- Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- Endpoint: The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity.

## Skin Irritation

The classification "Causes skin irritation" is determined through in vivo or in vitro testing. The standard in vivo method is OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).

### Methodology:

- Principle: The test substance is applied to the skin of an experimental animal, and the degree of irritation is assessed.
- Animal Model: The albino rabbit is the recommended species.
- Procedure:
  - A small area of the animal's back is clipped free of fur.
  - A 0.5 g or 0.5 mL dose of the test substance is applied to a small patch of skin and covered with a gauze patch.
  - The patch is left in place for a specified period (typically 4 hours).
  - After the exposure period, the patch is removed, and the skin is cleaned.
  - The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions is scored using a standardized system (e.g., the Draize scale). The mean scores for erythema and edema are used to classify the substance.

## Eye Irritation

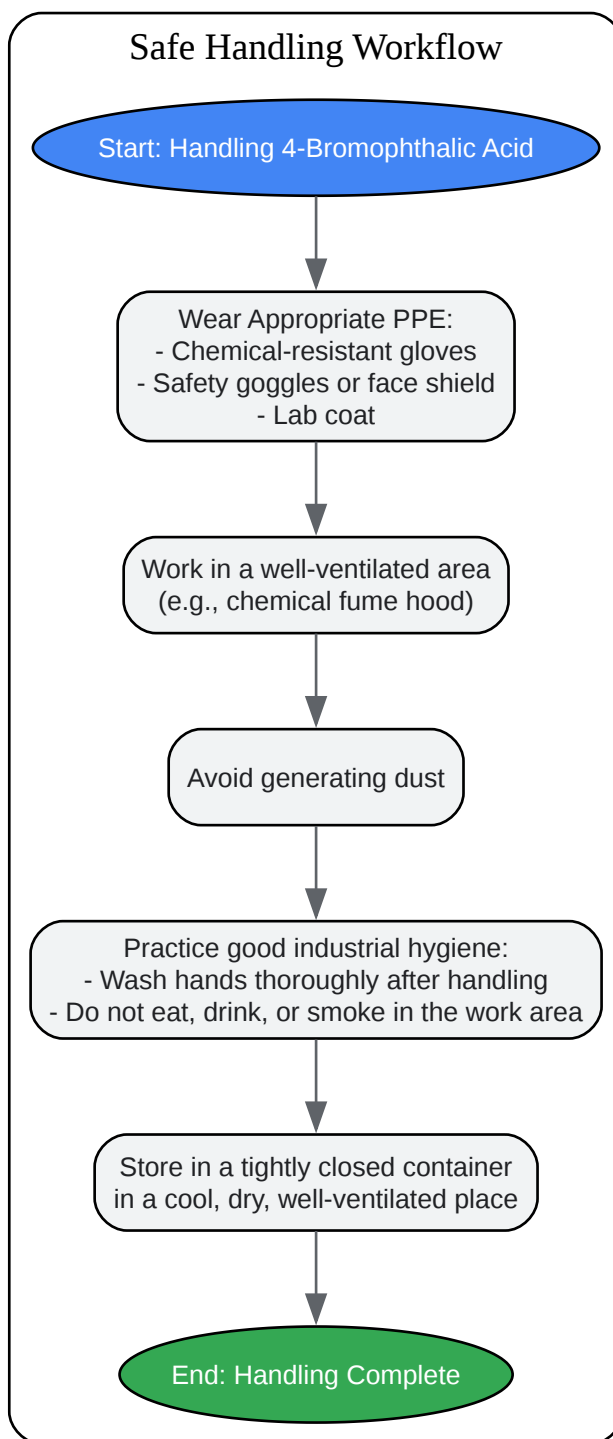
The classification "Causes serious eye irritation" is determined using OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).

#### Methodology:

- Principle: The test substance is applied to one eye of an experimental animal, with the other eye serving as a control. The effects on the cornea, iris, and conjunctiva are evaluated.
- Animal Model: The albino rabbit is the recommended species.
- Procedure:
  - A single dose of the test substance (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye.
  - The eyelids are held together for a short period to prevent loss of the substance.
  - The eye is examined at 1, 24, 48, and 72 hours after application.
- Scoring: Lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling) are scored. The reversibility of the effects is also assessed.

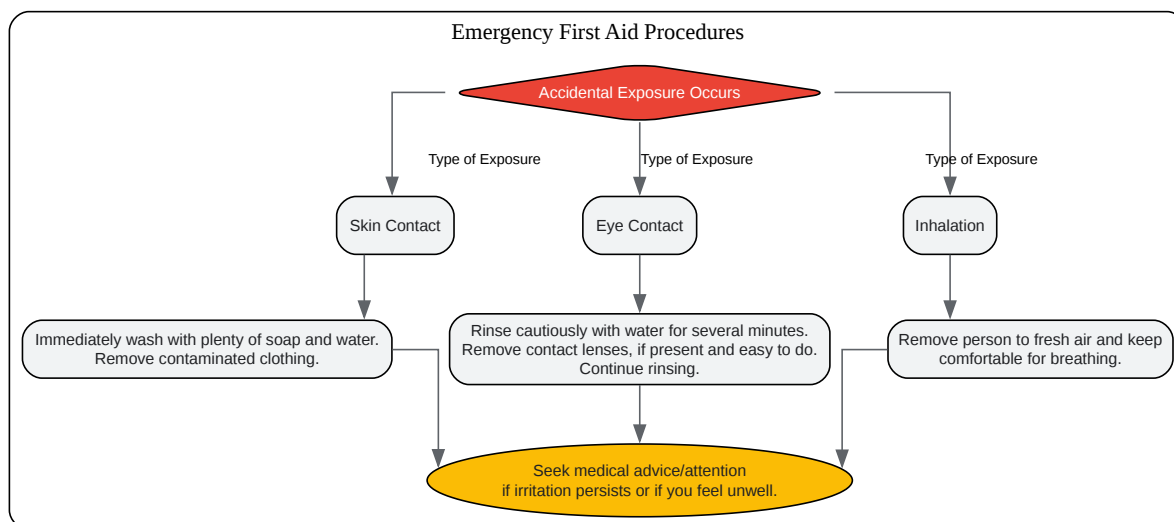
## Safe Handling and Emergency Procedures

Given the hazardous nature of **4-bromophthalic acid**, strict adherence to safety protocols is mandatory. The following diagrams illustrate the recommended workflows for handling and in case of accidental exposure.



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*Safe Handling Workflow for **4-Bromophthalic Acid**.*



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*First Aid Workflow for Accidental Exposure.*

## Conclusion

**4-Bromophthalic acid** is a valuable compound in research and development, but it requires careful handling due to its irritant properties. While specific quantitative toxicological data is limited in publicly accessible literature, the established GHS classifications provide a strong basis for risk assessment. By understanding the standardized methodologies used to determine these hazards and adhering to the recommended safe handling and emergency procedures, researchers can minimize risks and ensure a safe working environment.

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## References

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- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [4-Bromophthalic Acid: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181821#4-bromophthalic-acid-material-safety-data-sheet-msds-information]

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